

Comprehensive Spectroscopic Characterization of 2,5-Diisopropylpyrrolidine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Diisopropylpyrrolidine hydrochloride
CAS No.: 2137765-72-9
Cat. No.: B2726664

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Executive Summary

The accurate structural elucidation of sterically hindered secondary amines is a critical prerequisite in modern drug development and asymmetric catalysis. **2,5-**

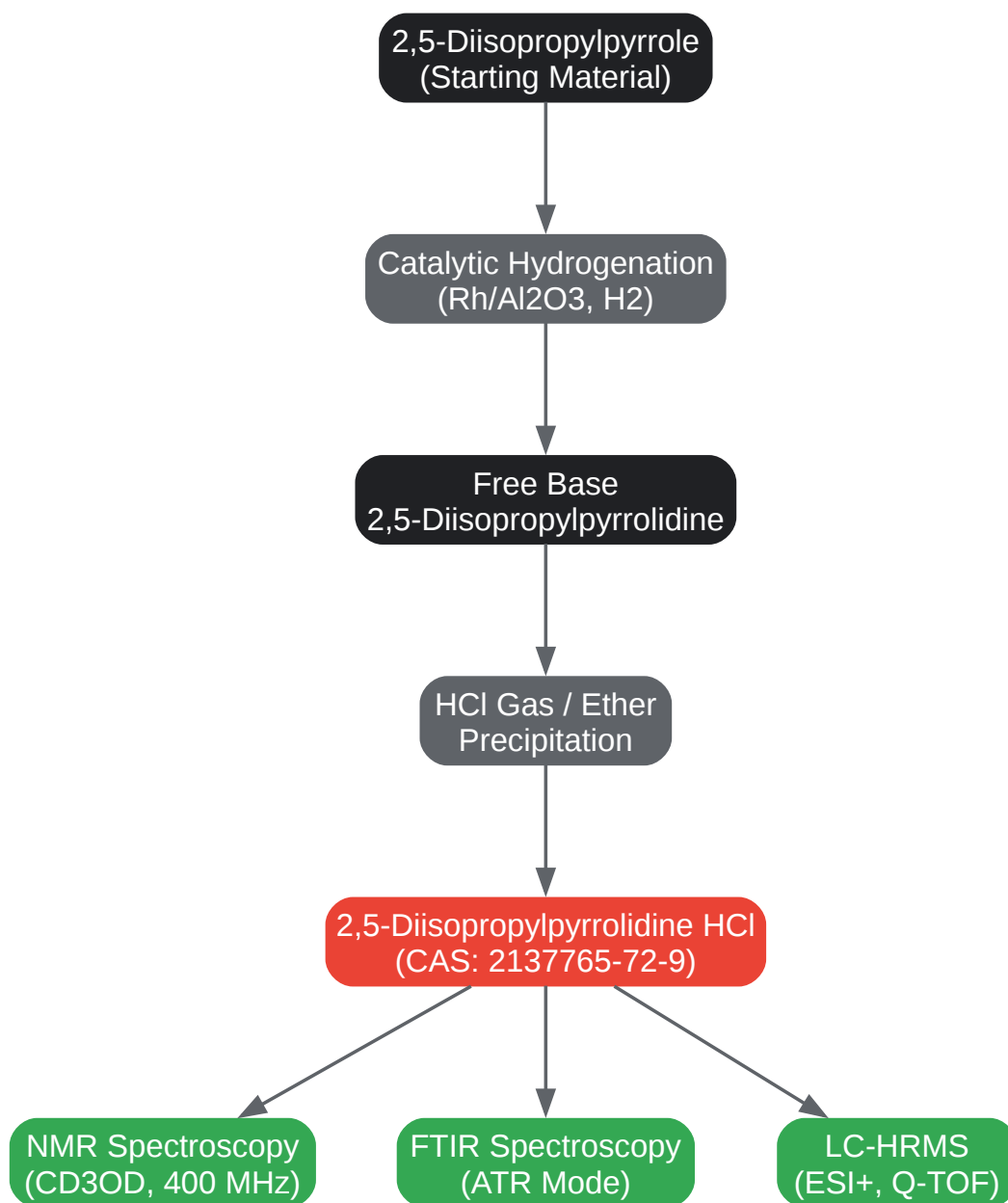
Diisopropylpyrrolidine hydrochloride (CAS: 2137765-72-9) represents a highly valuable chiral building block and bulky ligand, frequently employed to enforce rigid steric environments in transition-metal complexes, such as those used in enantioselective palladium-catalyzed cross-couplings[1].

This technical whitepaper provides an authoritative, in-depth guide to the spectroscopic data (NMR, FTIR, and HRMS) of **2,5-diisopropylpyrrolidine hydrochloride**. By moving beyond raw data presentation, this guide dissects the causality behind experimental choices—from solvent selection to ionization parameters—ensuring that researchers can replicate, validate, and troubleshoot these analytical workflows in their own laboratories.

Structural & Stereochemical Fundamentals

Before analyzing the spectroscopic output, one must understand the intrinsic symmetry of the molecule. 2,5-Diisopropylpyrrolidine contains two stereocenters (C2 and C5). The synthesis of this compound, typically achieved via the catalytic hydrogenation of 2,5-diisopropylpyrrole[2], predominantly yields the cis-isomer (meso form) due to syn-addition of hydrogen across the pyrrole ring.

- **Symmetry:** The cis-isomer possesses a plane of symmetry (C_s), rendering the two isopropyl groups chemically equivalent.
- **Diastereotopicity:** Crucially, within a single isopropyl group, the two methyl groups are diastereotopic. Because they are adjacent to a chiral center, they exist in distinct magnetic environments and will not overlap in NMR spectroscopy.
- **Salt Form Causality:** The compound is isolated and analyzed as a hydrochloride salt rather than a free base. The protonation of the pyrrolidine nitrogen prevents rapid nitrogen inversion, drastically reducing NMR line broadening and preventing the volatilization of the low-molecular-weight amine during high-vacuum desiccation.



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Fig 1. Synthesis and analytical sample preparation workflow for 2,5-diisopropylpyrrolidine HCl.

Spectroscopic Characterization Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Rationale: Deuterated methanol (CD_3OD) is explicitly chosen over CDCl_3 . The highly polar hydrochloride salt forms tight ion pairs or inverse micelles in non-polar solvents, leading to severe peak broadening. CD_3OD ensures complete solvation. Furthermore, the labile ammonium protons (NH_2^+) rapidly exchange with deuterium in CD_3OD , removing complex scalar coupling to the adjacent C2/C5 methine protons and simplifying the spectrum.

Table 1: ^1H NMR Data (400 MHz, CD_3OD)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
Isopropyl - CH_3 (a)	1.00	d	6H	6.8
Isopropyl - CH_3 (b)	1.05	d	6H	6.8
Pyrrolidine C3/C4 - CH_2 -	1.70 – 1.95	m	4H	-
Isopropyl -CH-	2.05	octet	2H	6.8
Pyrrolidine C2/C5 -CH-	3.40	m	2H	-

Self-Validation Check: The integration of the two distinct methyl doublets (6H each) perfectly corroborates the diastereotopic nature of the isopropyl methyls in the cis-configuration.

Table 2: ^{13}C NMR Data (100 MHz, CD_3OD)

Position	Chemical Shift (δ , ppm)	Carbon Type
Isopropyl -CH ₃ (a)	18.5	CH ₃
Isopropyl -CH ₃ (b)	19.2	CH ₃
Pyrrolidine C3/C4	28.4	CH ₂
Isopropyl -CH-	31.0	CH
Pyrrolidine C2/C5	68.5	CH

Fourier-Transform Infrared (FTIR) Spectroscopy

Methodological Choice: Attenuated Total Reflectance (ATR) is utilized instead of traditional KBr pellets. KBr is highly hygroscopic; absorbed water produces a broad O-H stretch that overlaps with and obscures the critical N-H⁺ stretching region of the amine hydrochloride.

Table 3: ATR-FTIR Vibrational Assignments

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960, 2875	Strong	C-H stretch (sp ³ , isopropyl & ring)
2800 – 2400	Broad, Strong	N-H ⁺ stretch (characteristic of ammonium salts)
1590	Medium	N-H ⁺ bend
1385, 1370	Medium	C-H bend (characteristic gem-dimethyl doublet)

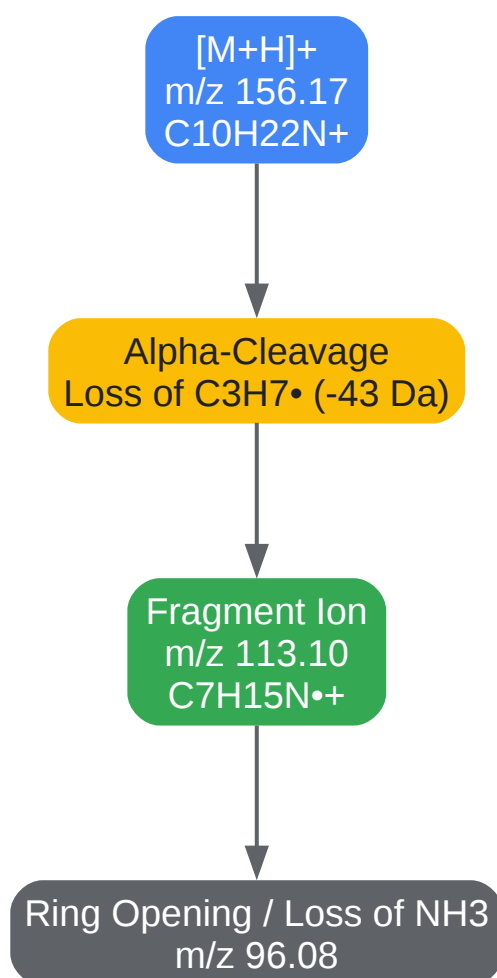
High-Resolution Mass Spectrometry (HRMS)

Ionization Rationale: Positive Electrospray Ionization (ESI⁺) is the optimal technique. Because the analyte is a secondary amine, it has a high proton affinity and readily forms the [M+H]⁺ pseudo-molecular ion in acidic mobile phases.

Table 4: ESI-HRMS Fragmentation Data

Ion	m/z (Observed)	Formula	Mass Error (ppm)
[M+H] ⁺	156.1747	C ₁₀ H ₂₂ N ⁺	< 2.0
Fragment 1	113.1042	C ₇ H ₁₅ N ^{•+}	< 2.0
Fragment 2	96.0805	C ₆ H ₁₀ N ⁺	< 2.0

Mechanistic Insight: The dominant fragmentation pathway is the α -cleavage of the pyrrolidine ring. The loss of an isopropyl radical (C₃H₇[•], -43 Da) is highly favored because the resulting product ion (m/z 113.10) is stabilized by resonance with the adjacent nitrogen atom (forming an iminium ion).



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Fig 2. Primary ESI-MS fragmentation pathway highlighting alpha-cleavage of the isopropyl group.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following self-validating protocols must be strictly adhered to:

Protocol A: NMR Sample Preparation and Acquisition

- **Desiccation:** Dry 20 mg of **2,5-diisopropylpyrrolidine hydrochloride** under high vacuum (0.1 mbar) at 40°C for 12 hours. Purpose: Removes residual atmospheric moisture that would otherwise obscure the 4.8 ppm region in CD₃OD.
- **Dissolution:** Dissolve 15 mg of the dried analyte in 0.6 mL of high-purity deuterated methanol (CD₃OD, 99.8% D). Vortex for 30 seconds to ensure complete disruption of the crystal lattice.
- **¹H Acquisition:** Transfer to a 5 mm NMR tube. Acquire at 298 K using a 400 MHz spectrometer. Utilize a 30° pulse angle (zg30), 16 scans, and a relaxation delay (D1) of 2.0 seconds to ensure complete longitudinal relaxation of the protons.
- **¹³C Acquisition:** Acquire using a power-gated decoupling sequence (zgpg30) to prevent NOE-induced integration distortion. Use 1024 scans with a D1 of 2.0 seconds to ensure adequate signal-to-noise for the quaternary-like relaxation times of the methine carbons.

Protocol B: LC-ESI-HRMS Analysis

- **Sample Dilution:** Prepare a 1 µg/mL solution in LC-MS grade 50:50 Water:Acetonitrile containing 0.1% Formic Acid (v/v). Purpose: Formic acid ensures the pyrrolidine nitrogen remains fully protonated in the droplet phase, maximizing ESI⁺ ionization efficiency.
- **Chromatography:** Inject 2 µL onto a C18 UPLC column (e.g., 50 x 2.1 mm, 1.7 µm particle size). Run a linear gradient from 5% to 95% Acetonitrile over 5 minutes at a flow rate of 0.4 mL/min.

- Ionization Parameters: Set the ESI capillary voltage to +3.5 kV, desolvation temperature to 350°C, and desolvation gas flow to 800 L/hr.
- Detection: Scan m/z 50–500 in positive ion mode using a Time-of-Flight (TOF) analyzer, calibrated externally with sodium formate clusters to ensure mass accuracy < 2.0 ppm.

References

- BenchChem - **2,5-diisopropylpyrrolidine hydrochloride** (CAS: 2137765-72-9) Product Data.[Link](#)
- Journal of the American Chemical Society - Calix[3]pyrrole: A Missing Link in Porphyrin-Related Chemistry.[2](#)
- Universidad de Sevilla (idUS) - Pyridine–hydrazone ligands in enantioselective palladium–catalyzed Suzuki–Miyaura cross–couplings.[1](#)

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Sources

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